

In-Depth Technical Guide to the Structural Analysis of 7-O-(Triethylsilyl) Paclitaxel

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Compound of Interest

Compound Name: 7-O-(Triethylsilyl) Paclitaxel

CAS No.: 148930-55-6

Cat. No.: B118307

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of the structural analysis of **7-O-(Triethylsilyl) Paclitaxel**, a pivotal intermediate in the semi-synthesis of the widely used anticancer agent, Paclitaxel. This document delves into the rationale behind the use of the triethylsilyl protecting group and presents a multi-faceted analytical approach for the complete structural elucidation and characterization of this molecule. We will explore the application of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC), offering not just procedural outlines but also the underlying scientific principles that guide these analytical choices. The aim is to equip researchers and drug development professionals with the necessary knowledge to confidently synthesize, purify, and characterize this crucial Paclitaxel precursor.

Introduction: The Strategic Importance of 7-O-(Triethylsilyl) Paclitaxel

Paclitaxel, a complex diterpenoid natural product, is a cornerstone of modern chemotherapy, exhibiting potent activity against a range of solid tumors.^[1] Its intricate structure, however, presents significant challenges for total synthesis. Consequently, semi-synthetic routes, primarily starting from the more abundant precursor 10-deacetylbaccatin III (10-DAB), have become the mainstay for its commercial production. A critical step in this semi-synthetic pathway is the selective protection of the hydroxyl groups of the baccatin III core to allow for the attachment of the C-13 side chain.

The hydroxyl group at the C-7 position of the baccatin III core is significantly more reactive than the C-13 hydroxyl group. To facilitate the esterification at C-13, the C-7 hydroxyl group must be protected. The triethylsilyl (TES) group is an ideal choice for this purpose due to its steric bulk, which favors reaction at the less hindered C-7 position, and its relative stability under the conditions required for side-chain attachment. Furthermore, the TES group can be selectively removed under mild acidic conditions without affecting other sensitive functional groups within the Paclitaxel molecule. **7-O-(Triethylsilyl) Paclitaxel** is the resulting key intermediate after the attachment of the C-13 side chain to 7-O-TES-baccatin III. Accurate structural verification of this intermediate is paramount to ensure the identity, purity, and quality of the final active pharmaceutical ingredient (API).

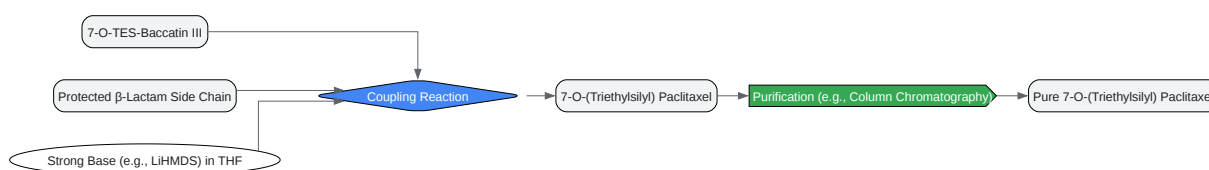
Key Molecular Properties of 7-O-(Triethylsilyl) Paclitaxel:

Property	Value	Source
CAS Number	148930-55-6	^[2] ^[3] ^[4]
Molecular Formula	C ₅₃ H ₆₅ NO ₁₄ Si	^[2] ^[3] ^[5]
Molecular Weight	968.17 g/mol	^[3] ^[5]
Appearance	Off-white to pale yellow or pale beige solid	^[3]
Solubility	Slightly soluble in chloroform and ethyl acetate	^[3]

Synthesis and Purification: A High-Level Overview

The synthesis of **7-O-(Triethylsilyl) Paclitaxel** is a multi-step process that begins with the protection of the C-7 hydroxyl group of a suitable baccatin III derivative, followed by the attachment of the C-13 side chain. While detailed industrial-scale protocols are proprietary, the general synthetic strategy is well-documented in patent literature.

A common route involves the reaction of 7-O-TES-baccatin III with a protected β -lactam to introduce the necessary amino acid side chain at the C-13 position. The reaction is typically carried out in the presence of a strong base, such as lithium bis(trimethylsilyl)amide (LiHMDS), in an anhydrous aprotic solvent like tetrahydrofuran (THF) at low temperatures.



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Caption: High-level workflow for the synthesis of **7-O-(Triethylsilyl) Paclitaxel**.

Experimental Protocol: Purification by Column Chromatography

A crucial step following the coupling reaction is the purification of the crude product to isolate **7-O-(Triethylsilyl) Paclitaxel** from unreacted starting materials and side products.

- **Slurry Preparation:** The crude reaction mixture is concentrated under reduced pressure to yield a residue. This residue is then adsorbed onto a small amount of silica gel.
- **Column Packing:** A glass chromatography column is packed with silica gel using a suitable solvent system, typically a mixture of hexanes and ethyl acetate.

- **Loading:** The silica gel with the adsorbed crude product is carefully loaded onto the top of the packed column.
- **Elution:** The column is eluted with a gradient of increasing ethyl acetate in hexanes. The polarity of the eluent is gradually increased to facilitate the separation of compounds with different polarities.
- **Fraction Collection:** Fractions are collected and analyzed by thin-layer chromatography (TLC) or HPLC to identify those containing the desired product.
- **Isolation:** Fractions containing pure **7-O-(Triethylsilyl) Paclitaxel** are combined and the solvent is removed under reduced pressure to yield the purified solid product.

Structural Elucidation via Spectroscopic and Chromatographic Techniques

A combination of analytical techniques is essential for the unambiguous structural confirmation and purity assessment of **7-O-(Triethylsilyl) Paclitaxel**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Fingerprint of the Molecule

NMR spectroscopy is the most powerful technique for the structural elucidation of organic molecules in solution. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each atom, allowing for the confirmation of the molecular skeleton and the position of the triethylsilyl group.

The Causality Behind NMR Chemical Shifts: The introduction of the bulky and electron-donating triethylsilyl group at the C-7 position induces characteristic changes in the chemical shifts of nearby protons and carbons compared to unprotected Paclitaxel. The silyl ether linkage causes a downfield shift of the H-7 proton and an upfield shift of the C-7 carbon. The protons of the triethylsilyl group itself will appear as characteristic quartet and triplet signals in the upfield region of the ^1H NMR spectrum.

Expected ^1H NMR Spectral Features:

- **Aromatic Protons:** Multiple signals in the range of 7.0-8.2 ppm corresponding to the protons of the benzoyl and phenylisoserine groups.
- **Taxane Core Protons:** A complex series of multiplets in the range of 1.0-6.5 ppm. The H-7 proton is expected to show a significant downfield shift compared to its position in Paclitaxel.
- **Triethylsilyl Protons:** A quartet and a triplet in the upfield region (typically 0.5-1.0 ppm) corresponding to the methylene and methyl protons of the three ethyl groups, respectively.
- **Methyl Protons of the Taxane Core:** Several singlets corresponding to the methyl groups at C-16, C-17, C-18, and C-19.

Expected ^{13}C NMR Spectral Features:

- **Carbonyl Carbons:** Signals in the downfield region (165-210 ppm) corresponding to the ester and ketone carbonyls.
- **Aromatic Carbons:** Signals in the range of 125-140 ppm.
- **Taxane Core Carbons:** A series of signals corresponding to the carbons of the tetracyclic ring system. The C-7 carbon will be shifted upfield due to the silylation.
- **Triethylsilyl Carbons:** Signals in the upfield region (typically 5-10 ppm) for the methylene and methyl carbons.

Experimental Protocol: NMR Sample Preparation and Data Acquisition

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of the purified **7-O-(Triethylsilyl) Paclitaxel** and dissolve it in approximately 0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3).
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ 0.00 ppm).
- **Data Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). For unambiguous assignments, 2D NMR experiments such as COSY

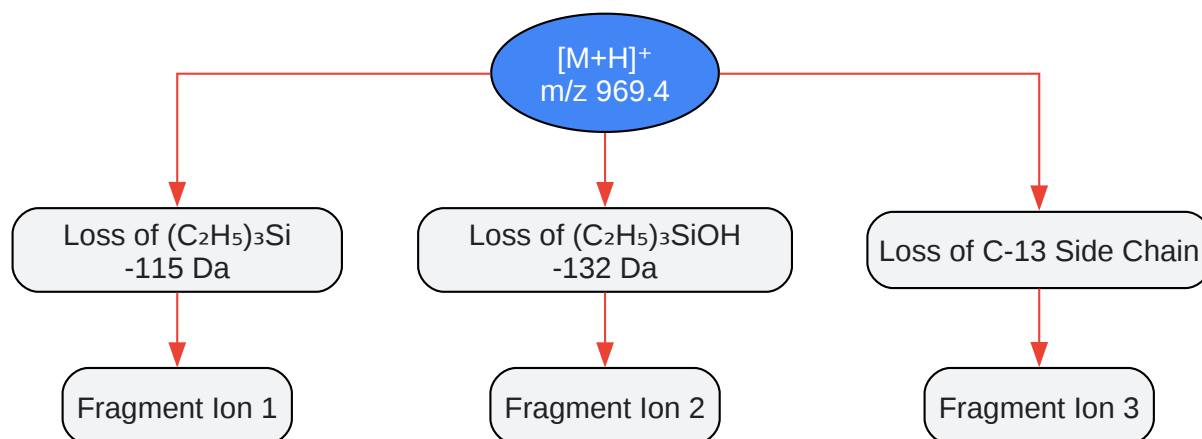
(Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are highly recommended.

Mass Spectrometry (MS): Unveiling the Molecular Weight and Fragmentation

Mass spectrometry is a vital tool for determining the molecular weight of a compound and gaining structural information through its fragmentation pattern. Electrospray ionization (ESI) is a soft ionization technique well-suited for the analysis of large and thermally labile molecules like Paclitaxel derivatives.

Expected Mass Spectrum:

- Molecular Ion:** The ESI-MS spectrum in positive ion mode is expected to show a prominent peak corresponding to the protonated molecule $[M+H]^+$ at m/z 969.4. Adducts with sodium $[M+Na]^+$ at m/z 991.4 or potassium $[M+K]^+$ at m/z 1007.4 may also be observed.
- Fragmentation Pattern:** Tandem mass spectrometry (MS/MS) of the $[M+H]^+$ ion will induce fragmentation. The presence of the triethylsilyl group will influence the fragmentation pathway compared to native Paclitaxel. A characteristic loss of the triethylsilyl group (115 Da) or triethylsilanol (132 Da) is expected. Other fragment ions will arise from the cleavage of the ester linkages, particularly the loss of the C-13 side chain.



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Caption: Predicted major fragmentation pathways for **7-O-(Triethylsilyl) Paclitaxel** in ESI-MS/MS.

Experimental Protocol: ESI-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (approximately 10-100 µg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Infusion:** Infuse the sample solution directly into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 µL/min).
- **MS Scan:** Acquire a full scan mass spectrum in positive ion mode to identify the molecular ion and any adducts.
- **MS/MS Analysis:** Select the $[M+H]^+$ ion for collision-induced dissociation (CID) to obtain the MS/MS spectrum. Optimize the collision energy to achieve informative fragmentation.

High-Performance Liquid Chromatography (HPLC): Assessing Purity and Identity

HPLC is an indispensable technique for assessing the purity of **7-O-(Triethylsilyl) Paclitaxel** and for monitoring the progress of its synthesis and purification. A well-developed HPLC method can separate the desired product from starting materials, reagents, and byproducts.

Chromatographic Principles: A reversed-phase HPLC method is typically employed, where the stationary phase is nonpolar (e.g., C18) and the mobile phase is a polar mixture, usually of water and an organic solvent like acetonitrile or methanol. The more nonpolar **7-O-(Triethylsilyl) Paclitaxel** will be retained longer on the column compared to the more polar Paclitaxel or baccatin III derivatives.

Quantitative Data from USP Monograph: The United States Pharmacopeia (USP) monograph for Paclitaxel provides a relative retention time (RRT) for 7-O-(Triethylsilyl)paclitaxel, which is a valuable piece of data for its identification in a standardized HPLC method.

Experimental Protocol: Reversed-Phase HPLC Analysis

- **Sample Preparation:** Prepare a standard solution of **7-O-(Triethylsilyl) Paclitaxel** of known concentration in the mobile phase. Prepare the sample to be analyzed by dissolving it in the mobile phase to a similar concentration.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
 - **Mobile Phase:** A gradient or isocratic mixture of water and acetonitrile.
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Detection:** UV detection at a wavelength where the analyte has strong absorbance (e.g., 227 nm).
 - **Column Temperature:** Maintained at a constant temperature (e.g., 25 °C) for reproducibility.
- **Analysis:** Inject the standard and sample solutions into the HPLC system. Compare the retention time of the major peak in the sample chromatogram to that of the standard to confirm identity. The peak area can be used to determine the purity of the sample.

Conclusion: A Validated Approach to Structural Integrity

The structural analysis of **7-O-(Triethylsilyl) Paclitaxel** is a critical quality control step in the semi-synthesis of Paclitaxel. This guide has outlined a robust, multi-technique approach that provides a self-validating system for the comprehensive characterization of this important intermediate. By combining the detailed structural information from NMR, the molecular weight and fragmentation data from MS, and the purity assessment from HPLC, researchers and drug development professionals can ensure the structural integrity of their synthetic intermediates, ultimately contributing to the quality and safety of the final Paclitaxel drug product. The principles and protocols described herein provide a solid foundation for the rigorous analysis of this and other silyl-protected taxane derivatives.

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